

# Personal protective equipment for handling GDC-0134

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## Compound of Interest

Compound Name: GDC-0134

Cat. No.: B10823787

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## Essential Safety and Handling Guide for GDC-0134

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **GDC-0134**, a potent and selective dual leucine zipper kinase (DLK) inhibitor. The following procedures are designed to ensure the safety of researchers and laboratory personnel.

## Hazard Identification and Summary

**GDC-0134** is a chemical compound for research use only. While a comprehensive public hazard profile is not fully established, it is prudent to handle it as a potentially hazardous substance. The primary route of exposure is likely through inhalation, ingestion, or skin/eye contact. A Safety Data Sheet (SDS) provides more specific details on potential hazards.

## Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment (PPE) is the most critical step in minimizing exposure risk. The following PPE is mandatory when handling **GDC-0134** in solid form or in solution.

Equipment	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves (double-gloving recommended)	Prevents skin contact.
Eye Protection	ANSI-rated safety glasses with side shields or chemical splash goggles	Protects eyes from dust particles and liquid splashes.
Body Protection	Fully-buttoned laboratory coat	Protects against contamination of personal clothing.
Respiratory Protection	Required when handling the solid powder outside of a certified chemical fume hood. Use a NIOSH-approved respirator.	Prevents inhalation of fine particles.

## Operational Plan: Handling and Solution Preparation

Adherence to a strict operational workflow is essential for safe handling.

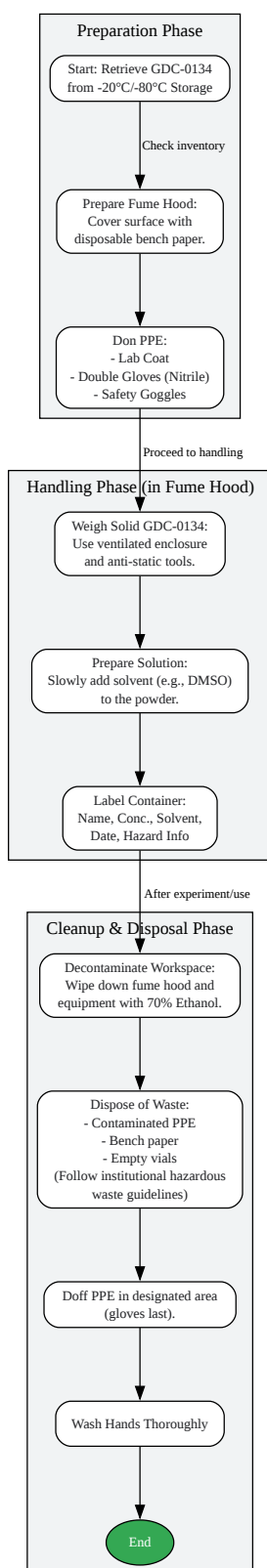
### 3.1. Engineering Controls

- All work involving the solid form of **GDC-0134** (e.g., weighing, aliquoting) must be conducted in a certified chemical fume hood or a ventilated balance safety enclosure to prevent inhalation of the powder.
- A safety shower and eyewash station must be readily accessible in the laboratory.

### 3.2. Step-by-Step Handling Protocol

- Preparation: Designate a specific area within the chemical fume hood for handling **GDC-0134**. Cover the work surface with absorbent, disposable bench paper.

- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Weighing: Carefully weigh the desired amount of **GDC-0134** powder in the fume hood. Use anti-static tools and a tared weigh boat.
- Solubilization: **GDC-0134** is often dissolved in solvents like DMSO. Add the solvent slowly and carefully to the vessel containing the **GDC-0134** powder. Keep the container capped or covered as much as possible during this process.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date, and appropriate hazard warnings.
- Decontamination: After handling, wipe down the work surface, balance, and any equipment used with an appropriate solvent (e.g., 70% ethanol) to remove any residual compound.
- Doffing PPE: Remove PPE in the correct order (gloves last) to prevent self-contamination.



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Caption: Workflow for the safe handling of **GDC-0134** from storage to disposal.

## Storage and Disposal

### 4.1. Storage

- Solid Form: Store **GDC-0134** in a tightly sealed container in a freezer at or below -20°C.
- Stock Solutions: For stock solutions in DMSO, it is recommended to store them at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month).<sup>[1]</sup> Aliquot solutions to avoid repeated freeze-thaw cycles.

### 4.2. Disposal Plan

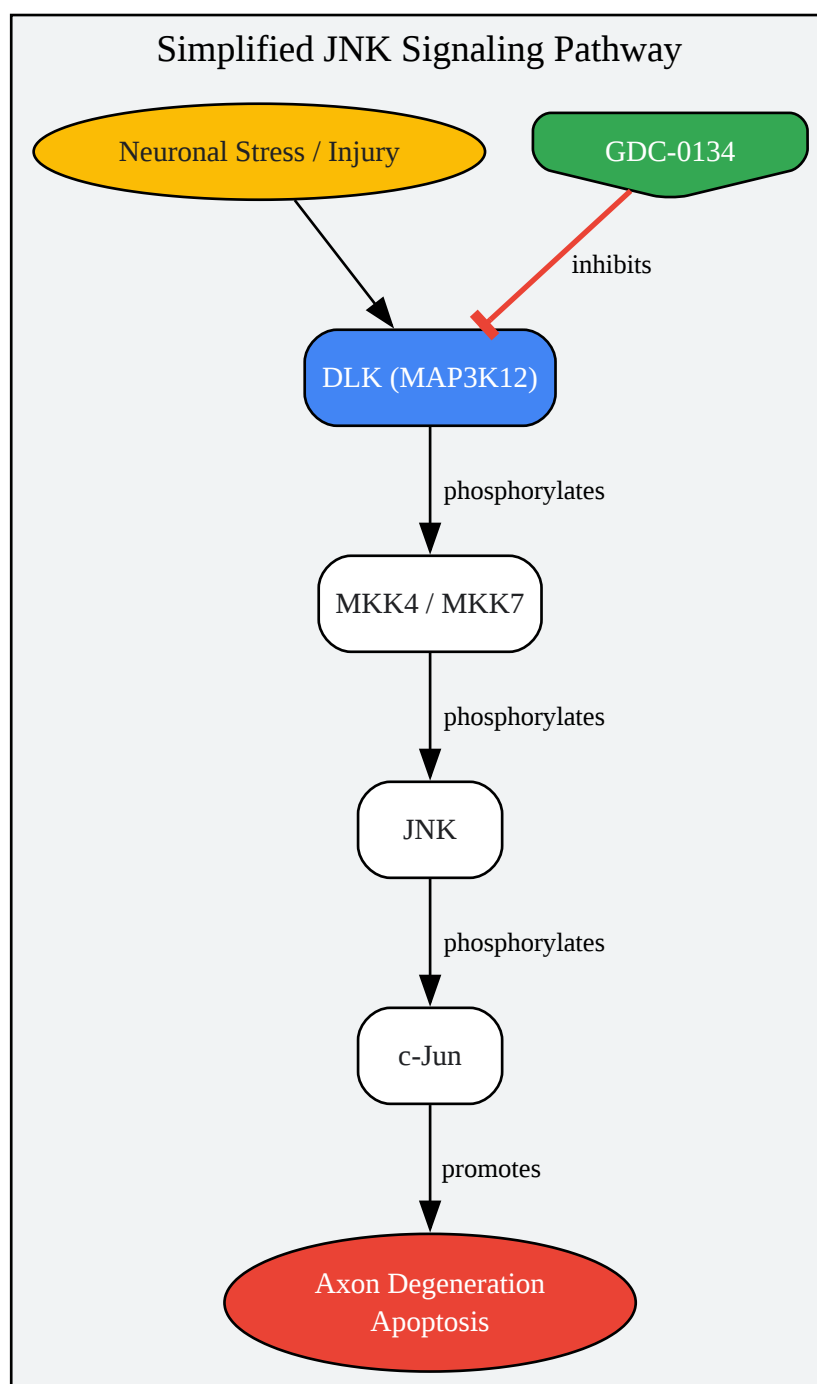
- All waste materials contaminated with **GDC-0134**, including used PPE (gloves, bench paper), empty vials, and pipette tips, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **GDC-0134** down the drain or in the regular trash.
- Unused **GDC-0134** solutions should also be collected in a designated, sealed hazardous waste container.

## First Aid and Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious. Seek immediate medical attention.

## Scientific Context: Mechanism of Action

**GDC-0134** is a potent inhibitor of Dual Leucine Zipper Kinase (DLK), also known as MAP3K12. DLK is a key regulator of the c-Jun N-terminal kinase (JNK) signaling pathway, which is involved in neuronal stress responses, axon degeneration, and apoptosis.<sup>[2][3]</sup> By inhibiting DLK, **GDC-0134** blocks the downstream activation of the JNK pathway, which has been explored as a therapeutic strategy for neurodegenerative diseases like amyotrophic lateral sclerosis (ALS).<sup>[2][3]</sup>



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Caption: **GDC-0134** inhibits DLK, blocking the JNK pathway and neuronal apoptosis.

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